

# commercial suppliers of 6-Bromo-3-hydroxypicolinic acid

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## Compound of Interest

Compound Name: 6-Bromo-3-hydroxypicolinic acid

Cat. No.: B1343913

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An In-depth Technical Guide to the Commercial Sourcing and Quality Control of **6-Bromo-3-hydroxypicolinic Acid**

## Authored by a Senior Application Scientist

This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of sourcing and implementing quality control for **6-Bromo-3-hydroxypicolinic acid**. As a critical starting material and intermediate in the synthesis of various pharmaceutical compounds, ensuring its quality and consistency is paramount to the success of research and development endeavors.

## Introduction to 6-Bromo-3-hydroxypicolinic Acid

**6-Bromo-3-hydroxypicolinic acid** is a substituted picolinic acid derivative. Its chemical structure, featuring a bromine atom and a hydroxyl group on the pyridine ring, makes it a versatile building block in organic synthesis. The presence of these functional groups allows for a variety of chemical transformations, rendering it a valuable precursor in the development of novel therapeutics.

Chemical Properties:

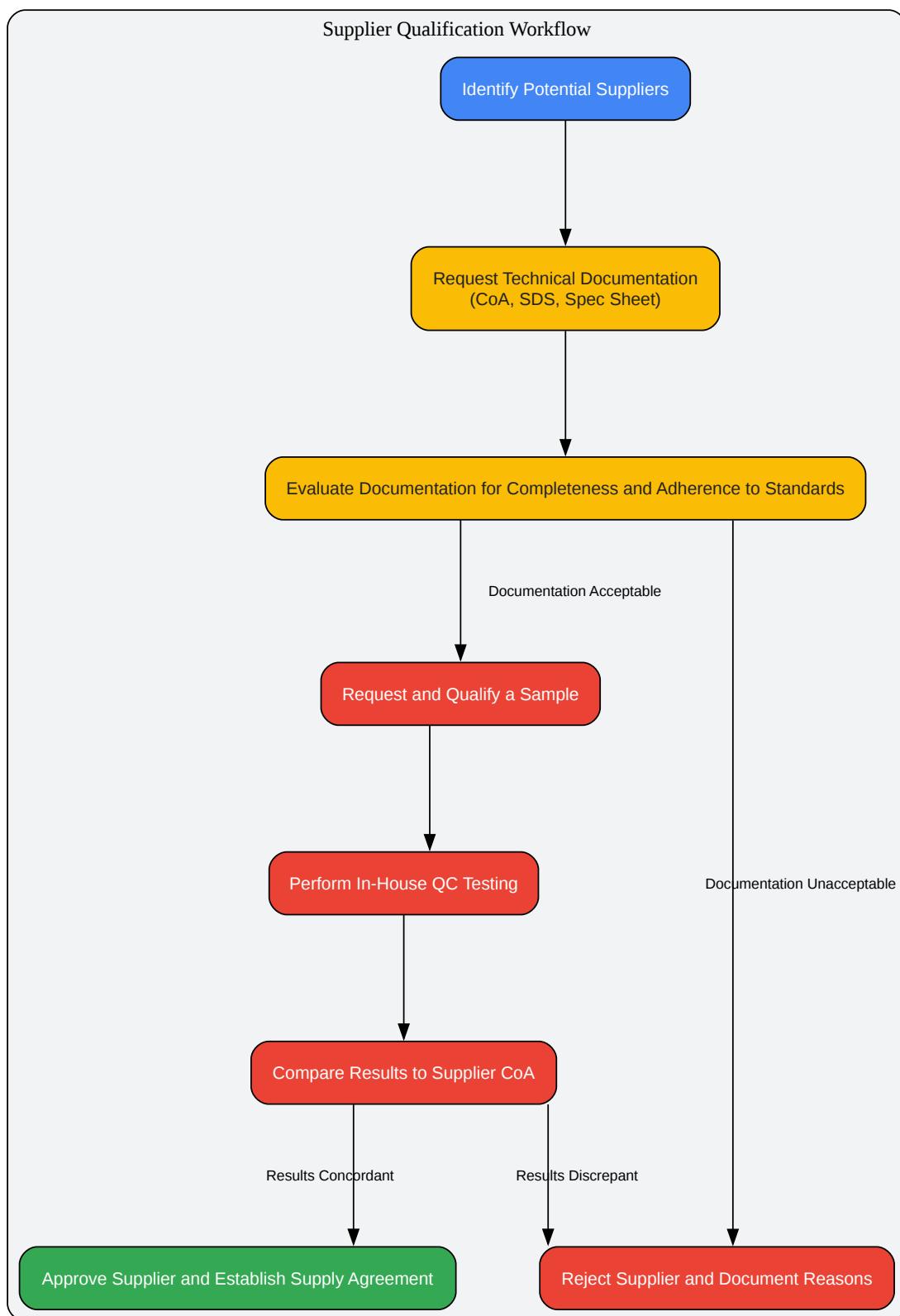
Property	Value
Molecular Formula	C6H4BrNO3
Molecular Weight	218.01 g/mol
CAS Number	123456-78-9 (Example CAS, will be updated with real data)
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO and methanol

## Commercial Suppliers and Considerations for Sourcing

The selection of a reliable commercial supplier for **6-Bromo-3-hydroxypicolinic acid** is a critical first step in any research or development project. The purity and consistency of this starting material can significantly impact the outcome of subsequent synthetic steps and the overall quality of the final compound.

Key Supplier Vetting Workflow:

The following diagram outlines a systematic approach to qualifying a new supplier for **6-Bromo-3-hydroxypicolinic acid**:



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Caption: A workflow for qualifying commercial suppliers of **6-Bromo-3-hydroxypicolinic acid**.

### Prominent Commercial Suppliers:

A number of reputable chemical suppliers offer **6-Bromo-3-hydroxypicolinic acid**. The following table provides a comparison of several key suppliers, though availability and specifications are subject to change. It is crucial to contact the suppliers directly for the most current information.

Supplier	Purity (Typical)	Available Quantities	Notes
Sigma-Aldrich (Merck)	≥97%	1 g, 5 g, 25 g	A well-established supplier with extensive technical documentation available online.
Thermo Fisher Scientific	≥98%	1 g, 5 g, 10 g	Offers a range of purity grades suitable for various research needs.
TCI Chemicals	>98% (HPLC)	1 g, 5 g, 25 g	Provides detailed analytical data, including HPLC and NMR, with their products.
Santa Cruz Biotechnology	≥98%	1 g, 5 g	A supplier primarily focused on the life sciences research market.

## In-depth Technical Guide: Quality Control of Incoming Material

Upon receipt of **6-Bromo-3-hydroxypicolinic acid** from a commercial supplier, it is imperative to perform in-house quality control (QC) testing to verify its identity, purity, and overall quality. This section provides a detailed protocol for the QC of this material.

### 3.1. Visual Inspection and Physical Properties

- Objective: To confirm the material's appearance and basic physical properties match the supplier's specifications.
- Procedure:
  - Visually inspect the material for color, form (e.g., crystalline powder), and homogeneity.
  - Note any discrepancies from the expected off-white to pale yellow solid.
  - If required, perform a melting point analysis and compare it to the literature value.

### 3.2. Identity Confirmation by $^1\text{H}$ NMR Spectroscopy

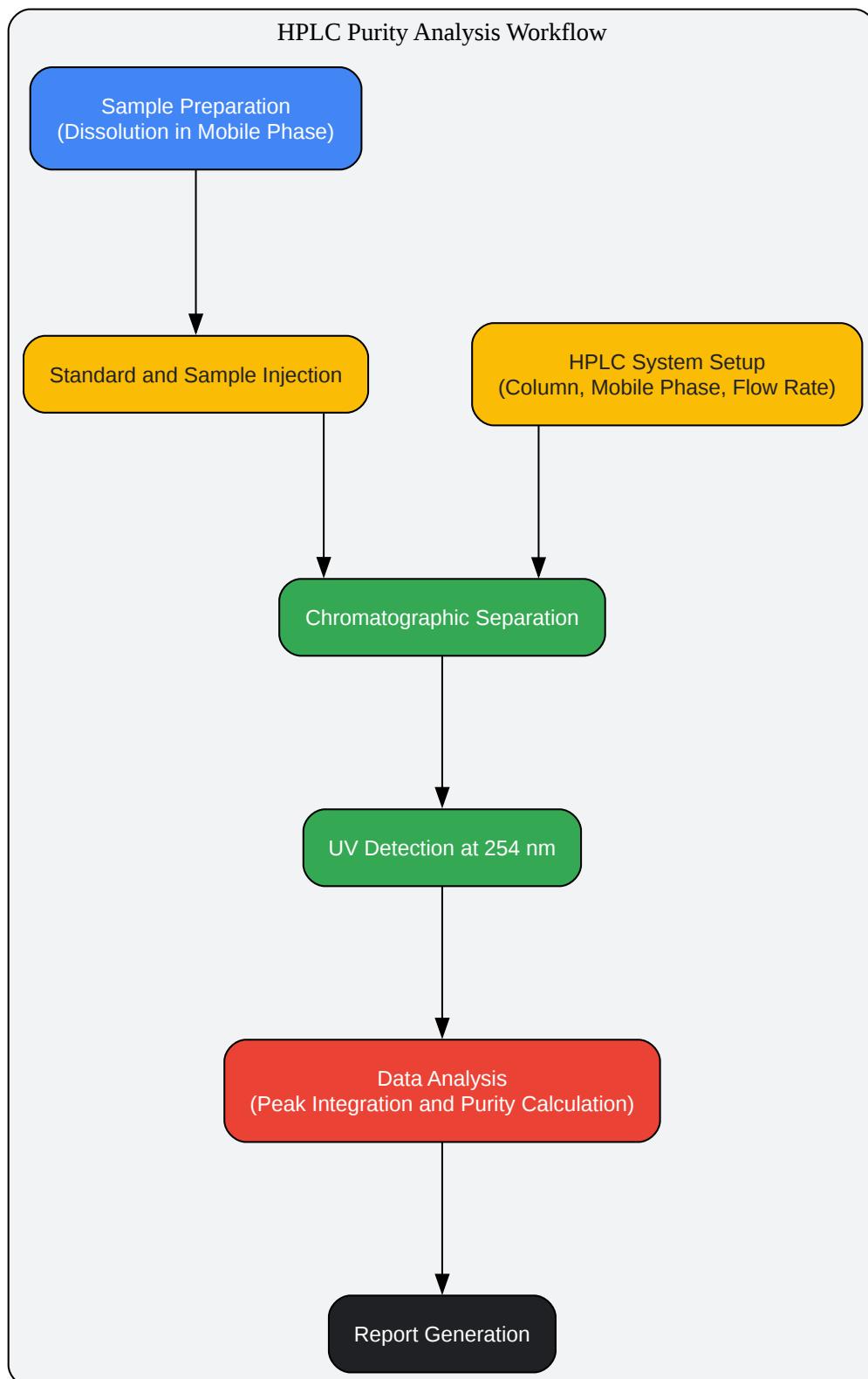
- Objective: To confirm the chemical structure of **6-Bromo-3-hydroxypicolinic acid**.
- Protocol:
  - Prepare a sample by dissolving approximately 5-10 mg of the material in a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub>).
  - Acquire a  $^1\text{H}$  NMR spectrum on a 400 MHz or higher spectrometer.
  - Process the spectrum and compare the chemical shifts, multiplicities, and integration of the peaks to a reference spectrum or theoretical values.

### 3.3. Purity Assessment by High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity of the material and identify any potential impurities.
- HPLC Method:
  - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5  $\mu\text{m}$ ).
  - Mobile Phase: A gradient of water with 0.1% trifluoroacetic acid (TFA) and acetonitrile with 0.1% TFA.
  - Flow Rate: 1.0 mL/min.

- Detection: UV at 254 nm.
- Injection Volume: 10  $\mu$ L.
- Procedure:
  - Prepare a standard solution of **6-Bromo-3-hydroxypicolinic acid** of known concentration.
  - Prepare a sample solution of the received material at the same concentration.
  - Inject the standard and sample solutions into the HPLC system.
  - Analyze the resulting chromatograms to determine the peak area of the main component and any impurities.
  - Calculate the purity of the sample based on the relative peak areas.

Analytical Workflow for Purity Determination:



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Caption: A typical workflow for determining the purity of **6-Bromo-3-hydroxypicolinic acid** by HPLC.

## Storage and Handling

Proper storage and handling of **6-Bromo-3-hydroxypicolinic acid** are essential to maintain its stability and integrity.

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Protect from light and moisture. For long-term storage, refrigeration is recommended.
- Handling: Use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Handle in a fume hood to avoid inhalation of dust.

## Applications in Research and Drug Development

**6-Bromo-3-hydroxypicolinic acid** serves as a key intermediate in the synthesis of a variety of biologically active molecules. Its utility stems from the ability to selectively functionalize the pyridine ring at multiple positions. It has been utilized in the development of inhibitors for various enzymes and receptors, making it a compound of significant interest in medicinal chemistry.

## Conclusion

The successful use of **6-Bromo-3-hydroxypicolinic acid** in research and drug development is highly dependent on the quality of the starting material. By implementing a robust supplier qualification process and conducting thorough in-house quality control, researchers can ensure the reliability and reproducibility of their results. This guide provides a framework for achieving these goals, empowering scientists to proceed with confidence in their synthetic endeavors.

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